

Application Note: Quantification of Ponceau 4R Lake in Food Matrices by HPLC-DAD

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Compound of Interest

Compound Name: Ponceau 4r lake

Cat. No.: B15805313

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Abstract

This application note details a robust and validated High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD) method for the quantitative analysis of **Ponceau 4R lake** in various food matrices. The described protocol provides a reliable framework for the extraction and quantification of this synthetic red azo dye, ensuring food safety and compliance with regulatory standards. The method demonstrates excellent linearity, sensitivity, and recovery, making it suitable for routine quality control in the food industry and for research purposes.

Introduction

Ponceau 4R (also known as Cochineal Red A, E124) is a synthetic coal tar azo dye used to impart a red color to a wide variety of food products, including beverages, confectionery, desserts, and sauces.^[1] Due to potential health concerns, including allergic reactions and hyperactivity in children, the use of Ponceau 4R in food is strictly regulated by national and international food safety authorities, with maximum permissible limits established for different food categories.^[2] Accurate and reliable analytical methods are therefore essential for

monitoring the levels of Ponceau 4R in foodstuffs to ensure consumer safety and regulatory compliance.

High-Performance Liquid Chromatography (HPLC) coupled with a Diode Array Detector (DAD) is a powerful technique for the separation and quantification of food colorants.[3] This method offers high selectivity and sensitivity, allowing for the accurate measurement of Ponceau 4R even in complex food matrices. This application note presents a detailed protocol for the determination of **Ponceau 4R lake**, including sample preparation, chromatographic conditions, and method validation.

Experimental

Instrumentation and Reagents

- HPLC System: An Agilent 1260 Infinity LC System or equivalent, equipped with a quaternary pump, autosampler, column thermostat, and diode array detector.
- Chromatographic Column: Agilent Poroshell 120 EC-C18 (4.6 x 100 mm, 4 µm) or equivalent C18 reversed-phase column.[3]
- Reagents:
 - Ponceau 4R analytical standard (purity ≥ 85%)
 - Methanol (HPLC grade)
 - Acetonitrile (HPLC grade)
 - Ammonium acetate (analytical grade)
 - Acetic acid (glacial, analytical grade)
 - Deionized water (18.2 MΩ·cm)

Standard Preparation

A stock standard solution of Ponceau 4R (1000 µg/mL) is prepared by accurately weighing the standard and dissolving it in deionized water. Working standard solutions are then prepared by

serial dilution of the stock solution with the mobile phase to construct a calibration curve (e.g., 0.5, 1, 5, 10, 25, 50 µg/mL).

Sample Preparation

The extraction procedure for Ponceau 4R from food matrices is critical and may vary depending on the nature of the sample.

Liquid Samples (e.g., Soft Drinks, Juices):

- Degas carbonated beverages in an ultrasonic bath for 15 minutes.[\[4\]](#)
- Filter the sample through a 0.45 µm syringe filter prior to injection. If necessary, dilute the sample with deionized water to bring the concentration within the calibration range.

Solid and Semi-Solid Samples (e.g., Jellies, Candies, Fruit Roll-ups):

- Accurately weigh a representative portion of the homogenized sample (e.g., 1-5 g).[\[4\]](#)
- Add a suitable extraction solvent. A common approach is to dissolve the sample in warm deionized water (e.g., 70°C). For more complex matrices, an ultrasound-assisted solvent extraction can be employed.[\[5\]](#)
- Vortex or sonicate the mixture to ensure complete dissolution of the dye.
- Transfer the solution to a volumetric flask and dilute to a known volume with deionized water.
- Centrifuge the solution to separate insoluble matter.
- Filter the supernatant through a 0.45 µm syringe filter before HPLC analysis.

For samples with high fat content, a defatting step with a suitable organic solvent may be necessary prior to extraction. For complex matrices, Solid-Phase Extraction (SPE) can be used for sample clean-up and concentration.[\[5\]](#)

Chromatographic Conditions

The separation and quantification of Ponceau 4R are achieved using a reversed-phase HPLC-DAD method.

Parameter	Condition
Column	C18 reversed-phase column (e.g., 4.6 x 100 mm, 4 μ m)[3]
Mobile Phase	A: 0.02 M Ammonium acetate buffer (pH 6.5) B: Methanol/Acetonitrile (50:50, v/v)
Gradient	Isocratic or gradient elution can be optimized. A typical starting condition is 75% A and 25% B.[4]
Flow Rate	1.0 mL/min[4][6]
Injection Volume	10-20 μ L[7]
Column Temperature	30°C[4]
Detection Wavelength	505 - 511 nm (for quantification)[2][8]
Run Time	Approximately 10-15 minutes

Method Validation

The analytical method was validated according to the International Conference on Harmonization (ICH) guidelines, evaluating linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy (recovery), and precision (repeatability).

Linearity

The linearity of the method was assessed by constructing a calibration curve with standard solutions at different concentrations. The coefficient of determination (R^2) should be > 0.999 .[3]

Analyte	Linearity Range (μ g/mL)	R^2
Ponceau 4R	0.5 - 50	> 0.999 [3]

Limit of Detection (LOD) and Limit of Quantification (LOQ)

LOD and LOQ were determined based on the signal-to-noise ratio (S/N) of 3 and 10, respectively.

Parameter	Ponceau 4R (µg/mL)
LOD	0.03 - 0.83[5]
LOQ	0.1 - 2.5[5]

Accuracy (Recovery)

The accuracy of the method was evaluated by spiking blank food matrices with known concentrations of Ponceau 4R and calculating the percentage recovery.

Food Matrix	Spiked Concentration (µg/g)	Recovery (%)
Soft Drink	10	98.17–101.30[3]
Jelly	20	95 - 105
Hard Candy	10	97 - 103

Precision

The precision of the method was determined by analyzing replicate samples at different concentrations on the same day (intra-day precision) and on three different days (inter-day precision). The relative standard deviation (RSD) should be less than 5%.

Parameter	Concentration (µg/mL)	RSD (%)
Intra-day Precision	10	< 2.15[3]
Inter-day Precision	10	< 2.47[3]

Results and Discussion

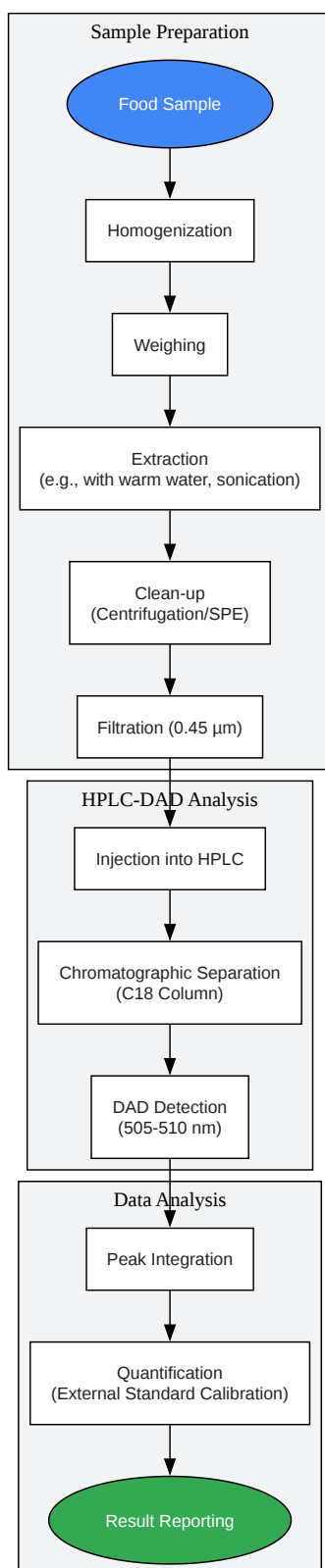
The developed HPLC-DAD method provides excellent separation of Ponceau 4R from other components in various food matrices. The retention time for Ponceau 4R under the specified conditions is typically around 9.5 minutes.^[2] The DAD detector allows for the confirmation of the analyte's identity by comparing its UV-Vis spectrum with that of a pure standard. The maximum absorbance wavelength for Ponceau 4R is between 505 and 510 nm.^[7]

The quantitative data obtained from the analysis of various food samples showed a wide range of Ponceau 4R concentrations, highlighting the importance of routine monitoring. The method proved to be reliable and robust for all tested matrices.

Conclusion

The HPLC-DAD method described in this application note is a highly effective tool for the quantification of **Ponceau 4R lake** in diverse food products. The detailed protocol for sample preparation and the validated chromatographic conditions ensure accurate and reproducible results. This method is well-suited for implementation in quality control laboratories within the food industry and for regulatory enforcement to monitor compliance with food additive regulations.

Experimental Workflow Diagram



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Caption: Experimental workflow for Ponceau 4R quantification.

Logical Relationship of Method Validation

Caption: Key parameters of HPLC method validation.

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